

# In-Depth Technical Guide: 4-Bromo-1-chloro-2-(trifluoromethoxy)benzene

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 4-Bromo-1-chloro-2-(trifluoromethoxy)benzene

Cat. No.: B1290684

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise overview of the chemical nomenclature for **4-Bromo-1-chloro-2-(trifluoromethoxy)benzene**, a compound of interest in various research and development applications.

## Chemical Nomenclature

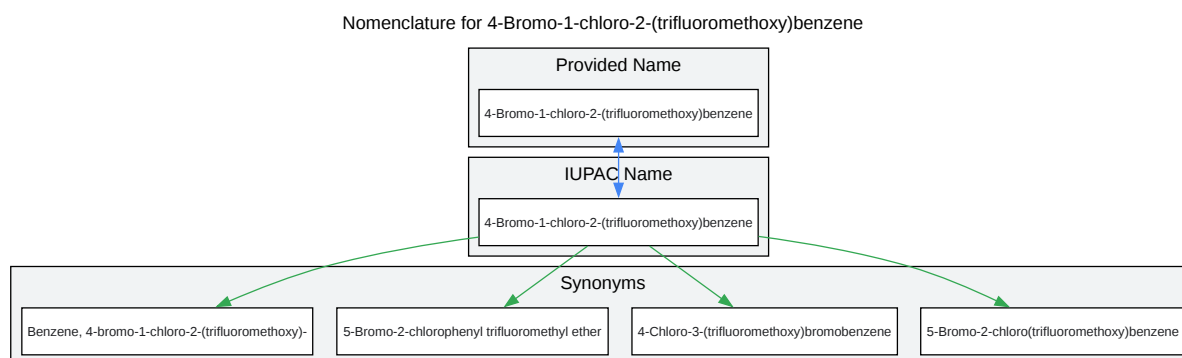
The systematic naming of chemical compounds is crucial for unambiguous identification and communication within the scientific community. The International Union of Pure and Applied Chemistry (IUPAC) provides the standardized nomenclature.

Below is a summary of the IUPAC name and common synonyms for the compound.

| Name Type  | Name  |
|------------|---|
| IUPAC Name | 4-Bromo-1-chloro-2-(trifluoromethoxy)benzene    |
| Synonym    | Benzene, 4-bromo-1-chloro-2-(trifluoromethoxy)- |
| Synonym    | 5-Bromo-2-chlorophenyl trifluoromethyl ether    |
| Synonym    | 4-Chloro-3-(trifluoromethoxy)bromobenzene       |
| Synonym    | 5-Bromo-2-chloro(trifluoromethoxy)benzene       |

## Nomenclature Relationship Diagram

The following diagram illustrates the relationship between the common chemical name and its corresponding IUPAC name and synonyms.



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Nomenclature relationship diagram.

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### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)